

The Genesis and Ascendancy of ChloraPrep in Clinical Antisepsis: A Technical Guide

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Compound of Interest

Compound Name: Chloraprep
CAS No.: 74194-72-2
Cat. No.: B12795274

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Introduction

Chloraprep[™], a combination of 2% w/v chlorhexidine gluconate (CHG) and 70% v/v isopropyl alcohol (IPA), has become a cornerstone of modern clinical antisepsis.[1][2][3] Its development and widespread adoption represent a significant advancement in the prevention of healthcare-associated infections (HAIs), particularly surgical site infections (SSIs) and catheter-related bloodstream infections (CRBSIs). This in-depth technical guide explores the history, development, and core scientific principles underpinning **Chloraprep**'s efficacy for researchers, scientists, and drug development professionals.

A Historical and Corporate Trajectory

The journey of **Chloraprep** from its initial formulation to its current market-leading position has been marked by key regulatory milestones and strategic corporate acquisitions.

- 1985: The story begins with the founding of Medi-Flex Hospital Products.[4]
- October 7, 2002: The U.S. Food and Drug Administration (FDA) granted initial approval for **Chloraprep** One-Step Sepp Applicators, manufactured by Medi-Flex Hospital Products,

under NDA #021555.[5] This marked a pivotal moment, as it was the first FDA-approved 2% CHG and 70% IPA formulation in the United States.[6]

- March 4, 2008: Cardinal Health announced a definitive agreement to acquire Enturia Inc. (formerly Medi-Flex Hospital Products) for \$490 million, bringing **ChloraPrep** into its portfolio.[4]
- 2009: CareFusion was spun off from Cardinal Health, taking with it the **ChloraPrep** product line.[7]
- October 5, 2014: BD (Becton, Dickinson and Company) announced its acquisition of CareFusion for \$12.2 billion.[8][9]
- March 17, 2015: The acquisition of CareFusion by BD was completed, placing **ChloraPrep** under the umbrella of a global medical technology leader.[10]
- April 30, 2019: BD received FDA approval for a sterile solution version of **ChloraPrep**, a significant product enhancement.[11][12]

The Science of ChloraPrep: Active Ingredients and Mechanism of Action

The synergistic combination of chlorhexidine gluconate and isopropyl alcohol provides **ChloraPrep** with its rapid and persistent antimicrobial properties.[13]

Chlorhexidine Gluconate (CHG)

Chlorhexidine is a cationic bisbiguanide that exerts its antimicrobial effect through the disruption of microbial cell membranes.[8] Due to its positive charge, it binds to the negatively charged components of the bacterial cell wall, leading to increased permeability and leakage of intracellular contents.[8][14] At lower concentrations, CHG is bacteriostatic, while at higher concentrations, it is bactericidal.

Isopropyl Alcohol (IPA)

Isopropyl alcohol is a fast-acting antiseptic that denatures microbial proteins.[13] The presence of water is crucial for this process, which is why a 70% concentration is considered optimal. IPA

disrupts the cell membrane and causes the coagulation of cellular proteins, leading to rapid cell death.[13]

Quantitative Data from Pivotal Clinical Trials

The clinical efficacy of **ChloraPrep** has been validated in numerous studies. Below are summary tables of quantitative data from key trials that have been instrumental in establishing its role in clinical practice.

Hibbard et al. (2002): Comparative Antimicrobial Efficacy

This study compared the antimicrobial efficacy of **ChloraPrep** (2% CHG/70% IPA) with 70% IPA alone and 2% aqueous CHG.

Time Point	Mean Log Reduction (Abdomen) - ChloraPrep	Mean Log Reduction (Abdomen) - 70% IPA	Mean Log Reduction (Abdomen) - 2% Aqueous CHG	Mean Log Reduction (Groin) - ChloraPrep	Mean Log Reduction (Groin) - 70% IPA	Mean Log Reduction (Groin) - 2% Aqueous CHG
10 minutes	>2.0	>2.0	>2.0	>3.0	>3.0	<3.0
6 hours	Maintained below baseline	Maintained below baseline	Maintained below baseline	Maintained below baseline	Maintained below baseline	Maintained below baseline
24 hours	Significantly more persistent than IPA (P = 0.003) and CHG (P = 0.028)	-	-	-	-	-

Data compiled from Hibbard et al., 2002 and FDA reviews of NDA #20-832.[1][15][16]

Ostrander et al. (2005): Efficacy in Foot and Ankle Surgery

This prospective, randomized study compared **ChloraPrep** with DuraPrep (0.7% iodine and 74% IPA) and Techni-Care (3.0% chloroxylenol) in foot and ankle surgery.

Site	Positive Culture Rate - ChloraPrep	Positive Culture Rate - DuraPrep	Positive Culture Rate - Techni-Care
Hallux	30%	65%	95%
Toes	23%	45%	98%
Control (Tibia)	10%	23%	35%

ChloraPrep was found to be the most effective agent for eliminating bacteria from the halluces and toes ($p < 0.0001$).[\[4\]](#)

Saltzman et al. (2009): Efficacy in Shoulder Surgery

This study compared the efficacy of **ChloraPrep**, DuraPrep, and povidone-iodine scrub and paint in shoulder surgery.

Antiseptic	Overall Positive Culture Rate
ChloraPrep	7%
DuraPrep	19%
Povidone-iodine	31%

The positive culture rate for **ChloraPrep** was significantly lower than for povidone-iodine ($p < 0.0001$) and DuraPrep ($p = 0.01$).[\[17\]](#)

Darouiche et al. (2010): Prevention of Surgical-Site Infections

This landmark trial published in the New England Journal of Medicine compared **ChloraPrep** with povidone-iodine for preventing SSIs.

Infection Type	Infection Rate - ChloraPrep	Infection Rate - Povidone-Iodine	Relative Risk	95% CI	P-value
Overall SSI	9.5%	16.1%	0.59	0.41-0.85	0.004
Superficial Incisional SSI	4.2%	8.6%	0.48	0.28-0.82	0.008
Deep Incisional SSI	1.0%	3.1%	0.33	0.13-0.85	0.02
Organ/Space SSI	4.4%	4.5%	0.98	0.57-1.70	0.94

Detailed Experimental Protocols of Key Experiments Hibbard et al. (2002)

- Study Design: A single-center, randomized, paired-comparison study in healthy volunteers.
- Objective: To assess the immediate and persistent antimicrobial efficacy and safety of **ChloraPrep** compared to its individual components.
- Methodology:
 - Subjects were screened for sufficient resident bacterial flora.
 - Test sites (abdomen and groin) were identified.
 - Baseline microbial counts were obtained using the cylinder sampling method.
 - The assigned antiseptic (**ChloraPrep**, 70% IPA, or 2% aqueous CHG) was applied to the test sites.
 - Post-application microbial counts were taken at 10 minutes, 6 hours, and 24 hours.

- Skin irritation was scored at each sampling time.
- Endpoints: The primary efficacy endpoint was the log reduction in microbial counts from baseline at the specified time points. Safety was assessed by monitoring for skin irritation.

Ostrander et al. (2005)

- Study Design: A prospective, randomized study of 125 consecutive patients undergoing foot and ankle surgery.
- Objective: To evaluate the efficacy of three different surgical skin-preparation solutions in eliminating bacteria from the foot.
- Methodology:
 - Patients were randomly assigned to have their lower extremity prepared with either **ChloraPrep**, DuraPrep, or Techni-Care.
 - After skin preparation, quantitative culture specimens were obtained from three locations: the hallux nailfold, the web spaces between the second and third and fourth and fifth digits, and the anterior tibia (control site).
- Endpoints: The primary endpoint was the rate of positive bacterial cultures at each sampling site.

Saltzman et al. (2009)

- Study Design: A prospective, randomized study of 150 consecutive patients undergoing shoulder surgery.
- Objective: To examine the native bacteria around the shoulder and compare the efficacy of three surgical skin preparation solutions.
- Methodology:
 - Patients were randomly assigned to one of three preparation groups: **ChloraPrep**, DuraPrep, or povidone-iodine scrub and paint.

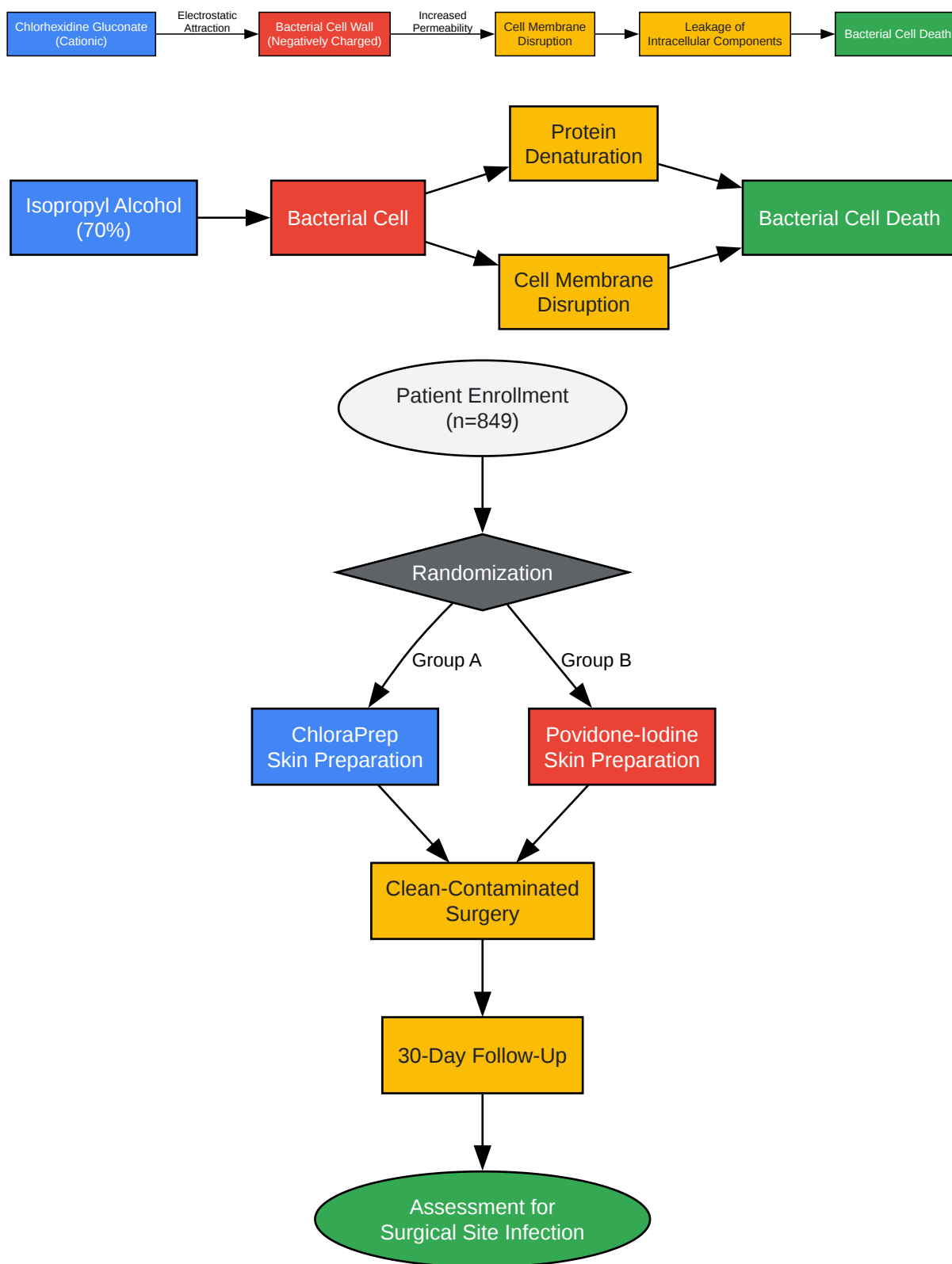
- For the first 20 patients, aerobic and anaerobic cultures were obtained before skin preparation to identify native bacteria.
- For all 150 patients, cultures were obtained after skin preparation.
- Endpoints: The primary endpoint was the rate of positive cultures after skin preparation.

Darouiche et al. (2010)

- Study Design: A prospective, randomized, multicenter trial involving 849 patients undergoing clean-contaminated surgery.
- Objective: To compare the efficacy of **ChloraPrep** and povidone-iodine in preventing surgical-site infections.
- Methodology:
 - Patients were randomly assigned to preoperative skin preparation with either **ChloraPrep** or povidone-iodine.
 - Surgical procedures were performed according to standard protocols.
 - Patients were monitored for 30 days for signs and symptoms of surgical-site infection.
 - Infections were classified as superficial incisional, deep incisional, or organ/space.
- Endpoints: The primary endpoint was the rate of surgical-site infection within 30 days after surgery.

Visualizing the Science: Signaling Pathways and Experimental Workflows

Antimicrobial Mechanism of Chlorhexidine Gluconate (CHG)



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